

# Proper Disposal of Aspericin C (Aspirin) in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *aspericin C*

Cat. No.: *B15570524*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **Aspericin C**, commonly known as Aspirin (acetylsalicylic acid), ensuring compliance with safety regulations and minimizing environmental impact.

## Hazard Identification and Safety Data

Aspirin is classified with several hazards that necessitate careful handling and disposal. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2] Adherence to safety protocols outlined in the material safety data sheet (MSDS) is paramount.

Property[2][3]	Data
Physical State	Powder, Solid, Crystals or Crystalline powder or granules
Appearance	White
Odor	Odorless
Melting Point	136 - 140 °C / 276.8 - 284 °F
Flash Point	250 °C / 482 °F
Specific Gravity	1.350
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	180.16 g/mol

## Personal Protective Equipment (PPE) and Emergency Procedures

Before handling **Aspericin C**, appropriate personal protective equipment should be worn. This includes safety glasses with side-shields, gloves, and a lab coat.[1] In case of insufficient ventilation, respiratory protection should be used.[4] Eyewash stations and safety showers must be readily accessible.

In the event of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[1] For spills, avoid dust formation, sweep up the material, and place it in a suitable, closed container for disposal.[1][3]

## Step-by-Step Disposal Protocol

The primary recommendation for the disposal of unused or expired **Aspericin C** is to use an approved waste disposal plant or a licensed professional waste disposal service.[3][4][5]

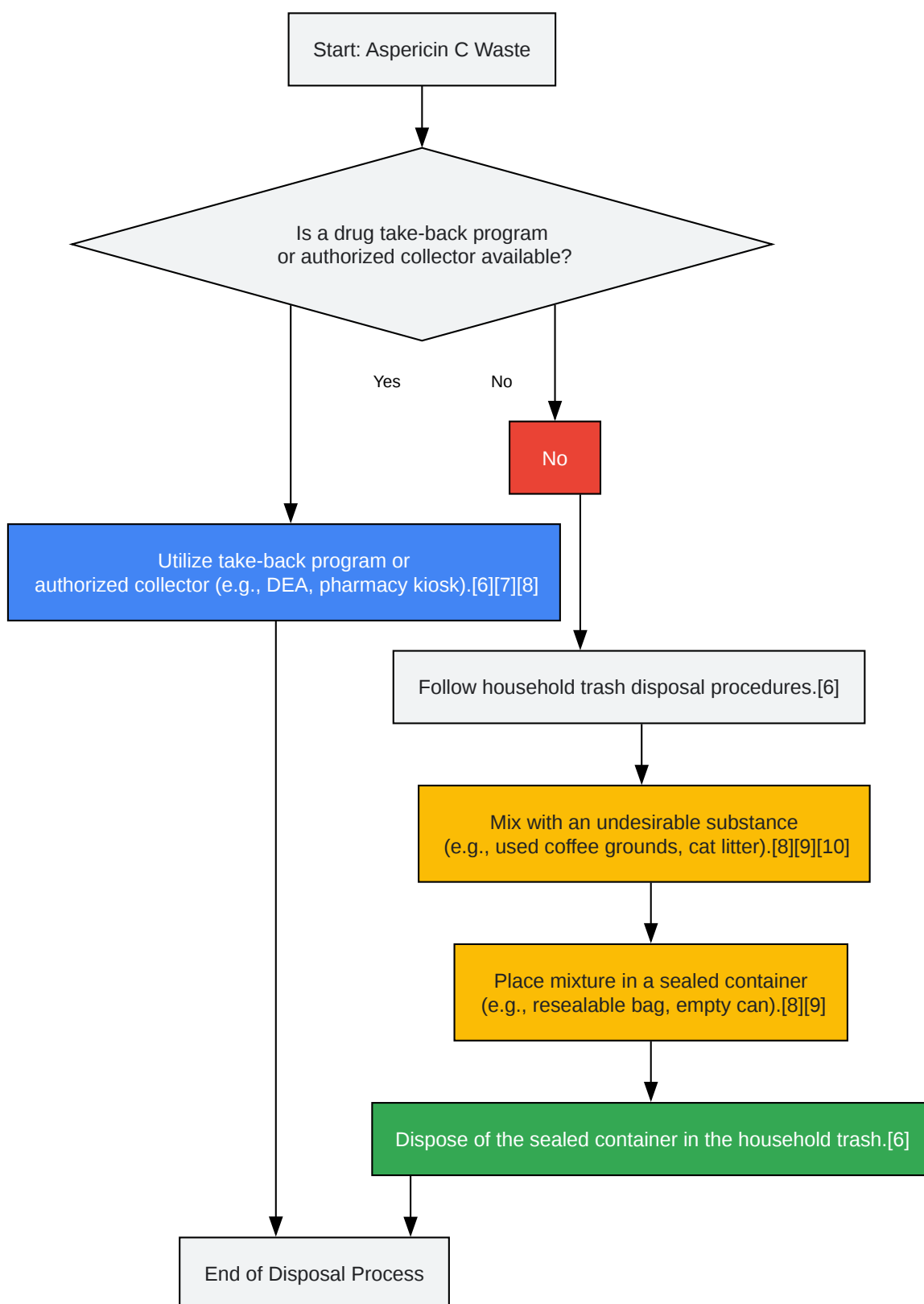
### Step 1: Collection and Storage of Waste

- Collect waste **Aspericin C** in a clearly labeled, sealed container.

- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)

#### Step 2: Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Aspericin C**.



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Address: 3281 E Guasti Rd

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